experimental protocol for N-(pyridin-2-ylmethyl)cyclopropanamine functionalization

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Compound of Interest

Compound Name:	*N-(pyridin-2-ylmethyl)cyclopropanamine*
CAS No.:	*626210-44-4*
Cat. No.:	*B1269439*

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Application Note: Strategic Functionalization of **N-(Pyridin-2-ylmethyl)cyclopropanamine**

Strategic Overview

N-(pyridin-2-ylmethyl)cyclopropanamine (CAS: 1043795-66-5) is a privileged pharmacophore in medicinal chemistry, notably serving as the core scaffold for Lysine-Specific Demethylase 1 (LSD1) inhibitors and various kinase inhibitors.[1] Its value lies in its dual functionality:

- The Cyclopropylamine Motif: A rigid, metabolic bioisostere for ethyl/isopropyl groups that engages in specific hydrophobic interactions and forms "covalent-like" reversible adducts with FAD-dependent enzymes.[1]
- The 2-Picolyl Handle: A bidentate chelator capable of directing transition-metal catalysis or engaging in hydrogen bonding within the hinge region of kinases.

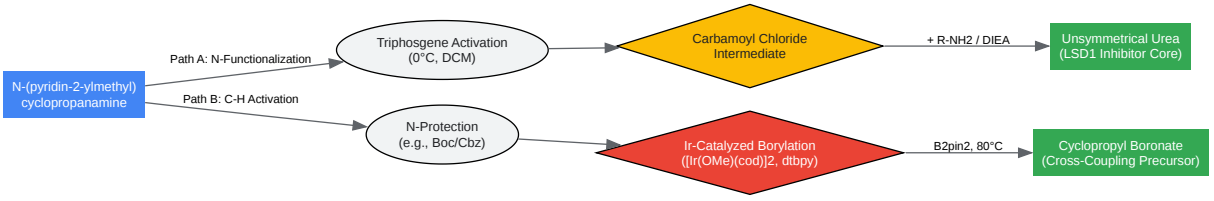
This guide details two orthogonal protocols: (A) Modular Urea Assembly for library generation, and (B) Iridium-Catalyzed C(sp^3)-H Borylation for late-stage diversification of the cyclopropyl

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ring.[1]

Chemo-Selectivity & Workflow Map

The following diagram illustrates the divergent synthetic pathways available for this scaffold.



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Figure 1: Divergent functionalization pathways.[1] Path A focuses on the secondary amine handle; Path B targets the cyclopropyl ring via C-H activation.

Protocol A: Triphosgene-Mediated Unsymmetrical Urea Synthesis

Context: Direct reaction with isocyanates is the standard method for urea formation. However, commercial isocyanates are limited in diversity. This protocol uses triphosgene to generate a carbamoyl chloride intermediate in situ, allowing the coupling of the **N-(pyridin-2-ylmethyl)cyclopropanamine** scaffold with any primary or secondary amine.[1]

Scientific Rationale:

- Triphosgene vs. Phosgene: Triphosgene is a crystalline solid, safer to handle than gaseous phosgene, yet it dissociates into three equivalents of phosgene upon nucleophilic attack.
- Order of Addition: The secondary amine of the scaffold is less nucleophilic than primary aliphatic amines but more nucleophilic than anilines. To avoid symmetric urea formation, the

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scaffold is reacted first to form the carbamoyl chloride, which is stable enough at low temperatures to react with the second amine.

Experimental Procedure

Reagents:

- Substrate: **N-(pyridin-2-ylmethyl)cyclopropanamine** (1.0 equiv)[1]
- Reagent: Triphosgene (0.35 equiv)[1]
- Base: N,N-Diisopropylethylamine (DIEA) (3.0 equiv)[1]
- Solvent: Anhydrous Dichloromethane (DCM)[1]
- Partner Amine: R-NH_2 (1.1 equiv)[1]

Step-by-Step:

- Activation:
  - In a flame-dried round-bottom flask under N_2, dissolve triphosgene (0.35 equiv) in anhydrous DCM (0.1 M). Cool to 0°C (ice bath).
  - Critical: Add a solution of **N-(pyridin-2-ylmethyl)cyclopropanamine** (1.0 equiv) and DIEA (1.5 equiv) in DCM dropwise over 15 minutes.
  - Observation: A white precipitate (amine hydrochloride salt) may form.[1] Stir at 0°C for 30 minutes. This forms the carbamoyl chloride intermediate.
- Coupling:
  - Add the partner amine (R-NH_2, 1.1 equiv) mixed with the remaining DIEA (1.5 equiv) in one portion.[1]
  - Allow the reaction to warm to room temperature (RT) and stir for 2–4 hours.
  - Monitoring: Check LCMS for the mass of the urea $[M+H]^+$. The carbamoyl chloride intermediate is usually not stable on LCMS (hydrolyzes to starting material), so

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disappearance of starting material is the key indicator.

- Workup & Purification:
  - Quench with saturated aqueous NH_4Cl. Extract with DCM (3x).[1]
  - Wash combined organics with brine, dry over Na_2SO_4, and concentrate.
  - Purification: Flash column chromatography (MeOH/DCM gradient).[1] Note that the pyridine ring makes the product basic; adding 1% Et_3N to the eluent reduces streaking.

Data Summary & Troubleshooting:

Parameter	Specification	Troubleshooting Tip
Stoichiometry	0.35 eq Triphosgene	Using >0.4 eq leads to isocyanate dimers or polymerization.[1]
Temperature	0°C (Activation)	Higher temps during activation cause symmetric urea formation (dimerization of substrate).[1]
Quenching	NH_4Cl (aq)	Ensure complete destruction of residual triphosgene before disposal.[1]

Protocol B: Iridium-Catalyzed C(sp^3)-H Borylation of the Cyclopropyl Ring[1]

Context: Functionalizing the cyclopropyl ring after scaffold assembly is a powerful strategy for modifying metabolic stability (e.g., blocking oxidation sites). Cyclopropyl C-H bonds possess high s-character, making them kinetically acidic and susceptible to Ir-catalyzed borylation.[1]

Scientific Rationale:

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- Directing Group: The native secondary amine N-H is incompatible with the Ir-catalyst (deprotonation poisons the catalyst).[1] The substrate must be protected (e.g., as a Urea from Protocol A or a Boc-carbamate).[1]
- Regioselectivity: Iridium catalysts governed by steric ligands (like dtbpy) prefer the least hindered C-H bonds.[1] On a substituted cyclopropane, borylation typically occurs trans to the bulky picolyl substituent to minimize steric clash.

Experimental Procedure

Reagents:

- Substrate: N-Boc-**N-(pyridin-2-ylmethyl)cyclopropanamine** (or Urea derivative) (1.0 equiv) [1]
- Catalyst Precursor: $[Ir(OMe)(cod)]_2$ (1.5 mol%)[1]
- Ligand: 4,4′-Di-tert-butyl-2,2′-bipyridine (dtbpy) (3.0 mol%)[1]
- Boron Source: Bis(pinacolato)diboron (B_2pin_2) (1.1 equiv)[1]
- Solvent: Anhydrous THF or MTBE[1]

Step-by-Step:

- Catalyst Pre-activation:
  - In a glovebox (or strictly air-free Schlenk line), weigh $[Ir(OMe)(cod)]_2$ and dtbpy into a vial. [1]
  - Add 1 mL of THF. The solution should turn from yellow to deep brown/red, indicating active catalyst formation.
- Reaction Assembly:
  - Add B_2pin_2 and the substrate to the catalyst solution.
  - Seal the reaction vessel (pressure tube recommended).

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- Heat to 80°C for 16 hours.

- Workup:
  - Cool to RT. Dilute with Et_2O and filter through a short pad of silica gel (to remove Ir catalyst).
  - Concentrate the filtrate.
  - Note: The resulting pinacol boronate is often stable enough for direct use in Suzuki couplings. If purification is needed, use rapid chromatography (Hexane/EtOAc) to avoid protodeboronation.

Mechanism & Validation: The high ring strain of the cyclopropane (~27 kcal/mol) enhances the reactivity of these C-H bonds toward oxidative addition by the Ir(III) center.

Component	Role	Notes
$[Ir(OMe)(cod)]_2$	Pre-catalyst	Air-sensitive.[1] Must be stored in a glovebox.
dtbpy	Steric Ligand	Enforces steric control, directing borylation away from the picolyl group.
Substrate N-R	Protecting Group	Free N-H kills the catalyst. Ensure N is alkylated or acylated.

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